

Proper Disposal of 4-Acetamidobenzaldehyde: A Comprehensive Guide

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Compound of Interest

Compound Name: 4-Acetamidobenzaldehyde

Cat. No.: B092706

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides detailed procedures for the safe disposal of **4-Acetamidobenzaldehyde**, a common reagent in pharmaceutical and chemical research. Adherence to these guidelines is essential for minimizing risks and maintaining a safe research environment.

Key Safety and Handling Information

Before disposal, it is crucial to understand the inherent properties and potential hazards of **4-Acetamidobenzaldehyde**. This substance is a light green or light yellow crystalline powder.^[1]^[2] While some safety data sheets (SDS) classify it as not a hazardous substance, others indicate it may be harmful if swallowed or inhaled and can cause skin and eye irritation.^[1]^[3] Therefore, it is prudent to handle it with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.^[1] Work should be conducted in a well-ventilated area or a fume hood to avoid dust inhalation.^[1]

Quantitative Data

The following table summarizes the key physical and chemical properties of **4-Acetamidobenzaldehyde**:

Property	Value	Source
CAS Number	122-85-0	[1][4]
Molecular Formula	C ₉ H ₉ NO ₂	[3][4]
Molecular Weight	163.17 g/mol	[3]
Appearance	Light green to light yellow crystalline powder	[1][2]
Melting Point	148-153 °C	[1]
Solubility	Sparingly soluble in water; Soluble in organic solvents like ethanol and acetone	[2]
Stability	Stable under normal room temperatures and in closed containers	[1]
Incompatibilities	Strong oxidizing agents, strong bases, acids, and ammonia	[1][4]

Step-by-Step Disposal Procedure

The disposal of **4-Acetamidobenzaldehyde** must be conducted in a manner that ensures safety and complies with all applicable regulations.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including chemical safety goggles, nitrile gloves (minimum 0.11mm thickness), and a lab coat.[1]
- If there is a risk of dust generation, use a NIOSH-approved respirator.[1]

2. Spill Management:

- In case of a spill, avoid generating dust.[1]

- Carefully sweep or vacuum the spilled material and place it into a suitable, labeled container for disposal.^[1]

3. Waste Collection and Storage:

- Collect waste **4-Acetamidobenzaldehyde** in a clearly labeled, sealed container.^{[1][4]}
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible substances.^[1]

4. Disposal Pathway Determination:

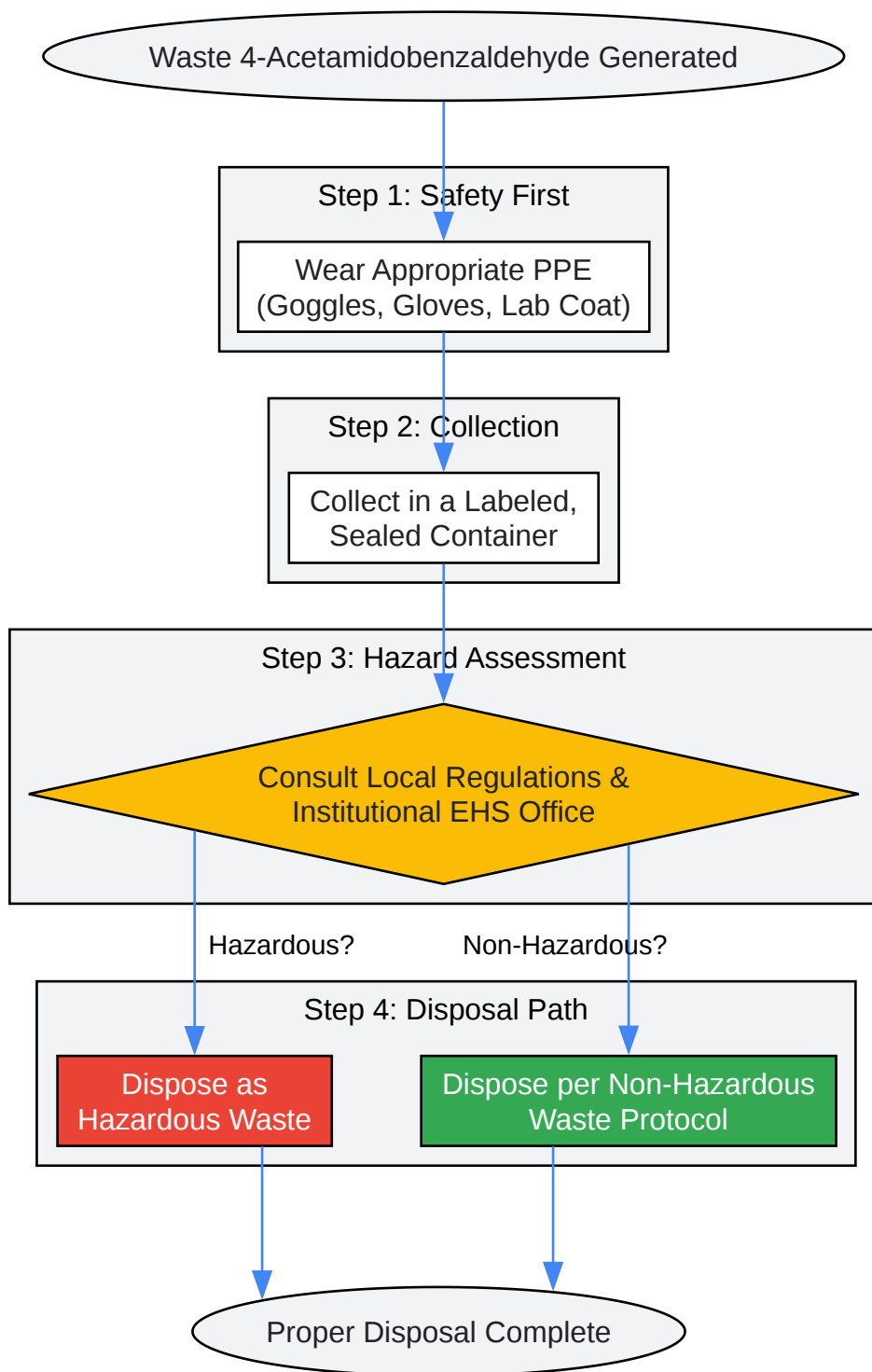
- Crucially, chemical waste generators must determine if the discarded chemical is classified as hazardous waste according to local, state, and federal regulations.^[1] The US EPA guidelines in 40 CFR Parts 261.3 can be used for this classification.^[1]
- Contact your institution's Environmental Health and Safety (EHS) office for specific guidance on hazardous waste classification and disposal procedures.

5. Final Disposal:

- Transfer the sealed and labeled waste container to your institution's designated chemical waste collection area.
- Do not dispose of **4-Acetamidobenzaldehyde** down the drain or in regular trash.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **4-Acetamidobenzaldehyde**.



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Caption: Disposal workflow for **4-Acetamidobenzaldehyde**.

Disclaimer: This information is intended as a guide and does not replace the need to consult official Safety Data Sheets and comply with all applicable local, state, and federal regulations. Always consult with your institution's Environmental Health and Safety office for specific disposal guidance.

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